

Safeguarding Research: Proper Disposal Procedures for INCB054329 (Pemigatinib)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: INCB054329

Cat. No.: B1191781

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For researchers, scientists, and drug development professionals, the responsible handling and disposal of investigational compounds like **INCB054329**, also known as pemigatinib, are paramount for ensuring laboratory safety, environmental protection, and regulatory compliance. This guide provides a comprehensive, step-by-step operational plan for the proper disposal of **INCB054329**, fostering a culture of safety and trust in the laboratory environment.

Immediate Safety and Handling Precautions

Before initiating any disposal procedure, it is critical to consult the manufacturer's Safety Data Sheet (SDS) for **INCB054329** (pemigatinib). The SDS contains detailed information regarding potential hazards, requisite personal protective equipment (PPE), and emergency protocols.

Personal Protective Equipment (PPE): Always wear appropriate PPE, including but not limited to:

- A lab coat or protective suit
- Safety glasses with side shields or goggles
- Chemical-resistant gloves

Handling:

- Avoid generating dust when handling the solid form of the compound.^[1]

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to prevent inhalation of dust or aerosols.[1]
- Prevent direct contact with skin and eyes.[1]

Emergency Procedures:

- In case of skin contact: Rinse the affected area thoroughly with large amounts of water and remove contaminated clothing.[2]
- In case of eye contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, separating eyelids to ensure adequate flushing.[1][2] Seek prompt medical attention.[2]
- If inhaled: Move the individual to fresh air. If breathing is difficult, provide respiratory support.[1][2]
- If swallowed: Wash out the mouth with water. Do not induce vomiting.[2]

Disposal Plan: A Step-by-Step Guide

The disposal of **INCB054329** and any contaminated materials must be managed as hazardous chemical waste. Under no circumstances should this compound be disposed of in the regular trash or poured down the drain.[1]

Step 1: Waste Segregation and Collection

Proper segregation of waste is the foundational step for safe and compliant disposal.

- Solid Waste:
 - Collect unused or expired **INCB054329** powder in its original container or a new, clearly labeled, and sealed waste container.
 - Any materials contaminated with solid **INCB054329**, such as weighing paper, contaminated PPE, and lab consumables (e.g., pipette tips, tubes), should be placed in a designated, sealed hazardous waste bag or container.[1]

- Liquid Waste:
 - Aqueous and solvent-based solutions containing **INCB054329** must be collected in appropriate, leak-proof hazardous waste containers.
 - Ensure containers are compatible with the solvents used (e.g., do not store corrosive materials in metal containers).
 - Do not mix incompatible waste streams.[3]
- Sharps Waste:
 - Needles, syringes, or any other sharp objects contaminated with **INCB054329** must be disposed of in a designated sharps container.[1]

Step 2: Labeling and Storage

Accurate labeling and proper storage are crucial while awaiting final disposal.

- Labeling: All waste containers must be clearly and accurately labeled with:
 - The words "Hazardous Waste"
 - The full chemical name: "**INCB054329** (pemigatinib)"
 - The primary hazard(s) associated with the compound (consult the SDS)
 - The composition of the waste mixture, including any solvents.
- Storage:
 - Store waste containers in a designated, secure, and well-ventilated waste accumulation area.
 - Ensure the storage area is away from incompatible materials.[3]
 - Use secondary containment trays to prevent the spread of potential spills.

Step 3: Final Disposal

The final disposal of **INCB054329** waste must be conducted in accordance with all applicable country, federal, state, and local regulations.[\[2\]](#)

- Engage your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor for the pickup and disposal of the waste.[\[3\]](#)
- Provide the disposal vendor with a complete and accurate inventory of the waste.
- Retain all disposal records and certificates of destruction for the period required by your institution and local regulations.[\[4\]](#)

Quantitative Data Summary

While specific quantitative disposal limits are not provided in the available documentation, the following table summarizes key identification and property data for **INCB054329** (pemigatinib).

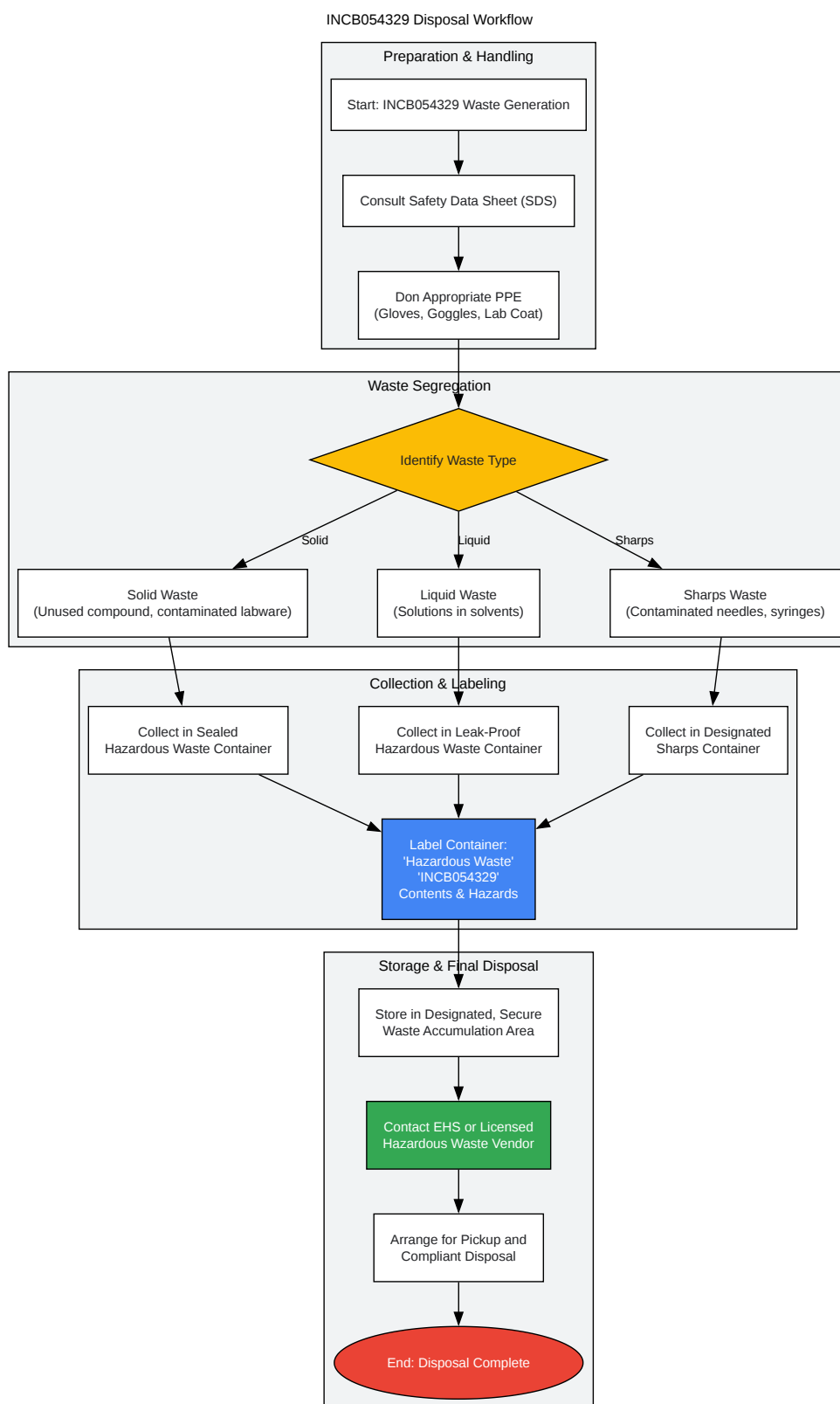
Identifier	Value
Chemical Name	(S)-6-(3,5-dimethylisoxazol-4-yl)-3-(pyridin-2-yl)-3,4-dihydro-5-oxa-1,2a-diazaacenaphthylen-2(1H)-one
Molecular Formula	C ₁₉ H ₁₆ N ₄ O ₃ [5]
Molecular Weight	348.36 g/mol [6]
CAS Number	1513857-77-6 [2]

Experimental Protocols

The provided information focuses on the disposal of **INCB054329** and does not detail specific experimental protocols. For methodologies related to the use of **INCB054329** in research, including its mechanism of action as a BET inhibitor, refer to relevant scientific literature.[\[7\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **INCB054329**.



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- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for INCB054329 (Pemigatinib)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1191781#incb054329-proper-disposal-procedures]

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